

2-Fluoropropan-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoropropan-1-ol

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An In-Depth Technical Guide to **2-Fluoropropan-1-ol**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of **2-Fluoropropan-1-ol**, detailing its molecular formula and weight.

Molecular Formula and Weight

2-Fluoropropan-1-ol is a halogenated alcohol. Its chemical structure consists of a three-carbon propane chain with a fluorine atom attached to the second carbon and a hydroxyl group at the first position.

The molecular formula for **2-Fluoropropan-1-ol** is C_3H_7FO .^{[1][2][3]} This formula indicates that each molecule is composed of three carbon atoms, seven hydrogen atoms, one fluorine atom, and one oxygen atom. The molecular weight of **2-Fluoropropan-1-ol** is 78.09 g/mol.^{[1][2][4][5]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **2-Fluoropropan-1-ol** are summarized in the table below.

Property	Value
Molecular Formula	C ₃ H ₇ FO
Molecular Weight	78.09 g/mol
Monoisotopic Mass	78.048093005 Da

Table 1: Key quantitative data for **2-Fluoropropan-1-ol**.

Molecular Structure

The structural arrangement of atoms within the **2-Fluoropropan-1-ol** molecule is crucial for understanding its chemical reactivity and interactions. The following diagram illustrates the molecular structure.

Figure 1: Molecular Structure of **2-Fluoropropan-1-ol**

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